

# Unveiling 1-Benzylpiperidin-3-one Hydrochloride: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *1-Benzylpiperidin-3-one hydrochloride*

Cat. No.: *B1334207*

[Get Quote](#)

An in-depth examination of the synthesis and properties of **1-Benzylpiperidin-3-one hydrochloride**, a key intermediate in pharmaceutical development. This guide presents a consolidated overview of its chemical data and detailed experimental protocols for its preparation.

## Introduction

**1-Benzylpiperidin-3-one hydrochloride** is a pivotal chemical intermediate with significant applications in the synthesis of various pharmaceutical compounds. Its structural motif is found in molecules targeting a range of therapeutic areas. This technical guide provides a comprehensive overview of the available chemical and physical data for **1-benzylpiperidin-3-one hydrochloride** and details a robust experimental protocol for its synthesis, catering to the needs of researchers, scientists, and drug development professionals.

## Crystal Structure and Physicochemical Properties

A thorough search of publicly available crystallographic databases, including the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD), reveals that the complete single-crystal X-ray structure of **1-benzylpiperidin-3-one hydrochloride** has not been reported or is not publicly accessible at the time of this publication. Consequently,

detailed crystallographic data such as unit cell dimensions, space group, and atomic coordinates are not available.

However, key physicochemical properties have been reported and are summarized in the table below, providing essential information for its handling, characterization, and use in further synthetic applications.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>16</sub> ClNO	[1]
Molecular Weight	225.71 g/mol	[1]
CAS Number	50606-58-1	[1]
Appearance	Cream to pale brown powder	[2]
Melting Point	170 °C	[3]
Boiling Point	294 °C	[3]
SMILES	<chem>C1CC(=O)CN(C1)CC2=CC=C C=C2.Cl</chem>	[1]
InChI Key	OVWSFXNSJDMRPV- UHFFFAOYSA-N	[1]

## Experimental Protocols: Synthesis of 1-Benzylpiperidin-3-one Hydrochloride

The following section details a multi-step synthesis protocol for **1-benzylpiperidin-3-one hydrochloride**, adapted from patent literature. This process involves the preparation of key intermediates leading to the final product.

### Step 1: Synthesis of N-benzylglycine ethyl ester (Intermediate IV)

This initial step involves the N-alkylation of benzylamine with an ethyl haloacetate.

- Materials:

- Benzylamine
- 2-haloethyl acetate (e.g., ethyl 2-bromoacetate)
- Dichloromethane (DCM)
- A suitable base (e.g., diisopropylethylamine, triethylamine, sodium carbonate, or potassium carbonate)
- A quaternary ammonium salt (e.g., benzyltriethylammonium chloride)
- Procedure:
  - In a three-necked flask, dissolve benzylamine in dichloromethane.
  - Add the quaternary ammonium salt and the base to the solution at room temperature with stirring.
  - Slowly add a solution of 2-haloethyl acetate in dichloromethane dropwise to the reaction mixture.
  - After the addition is complete, allow the reaction to proceed at 25-28 °C for approximately 4 hours.
  - Monitor the reaction progress using High-Performance Liquid Chromatography (HPLC).
  - Upon completion, cool the reaction mixture to 0-5 °C and let it stand for 1.5 hours.
  - Filter the mixture.
  - Concentrate the filtrate under reduced pressure to obtain the crude N-benzylglycine ethyl ester as a light brown grease. The product can be used directly in the next step if the purity is deemed sufficient by HPLC analysis.

## Step 2: Synthesis of the Diester Intermediate (Intermediate III)

This step involves the reaction of the N-benzylglycine ethyl ester with a 4-halobutyrate.

- Materials:
  - N-benzylglycine ethyl ester (Intermediate IV)
  - An organic solvent (e.g., acetonitrile, toluene)
  - 4-haloethyl butyrate (e.g., ethyl 4-bromobutyrate)
  - A suitable base
- Procedure:
  - Dissolve the N-benzylglycine ethyl ester in the chosen organic solvent.
  - Add the base and 4-haloethyl butyrate to the solution.
  - Allow the reaction to proceed to obtain the diester intermediate.

## Step 3: Cyclization to form the Piperidone Ring (Intermediate II)

This step involves an intramolecular Dieckmann condensation to form the piperidone ring.

- Materials:
  - Diester Intermediate (Intermediate III)
  - A strong base (e.g., sodium tert-butoxide, potassium tert-butoxide, sodium ethoxide)
  - Ethyl acetate
  - A suitable acid for pH adjustment (e.g., hydrochloric acid)
- Procedure:
  - React the diester intermediate with a strong base.
  - After the reaction is complete, adjust the pH of the mixture to 6-8 using an acid.

- Concentrate the solution under reduced pressure.
- Extract the product into ethyl acetate.
- Wash and dry the organic layer.
- Concentrate the organic layer under reduced pressure to obtain the cyclized intermediate.

## Step 4: Formation of 1-Benzylpiperidin-3-one Hydrochloride

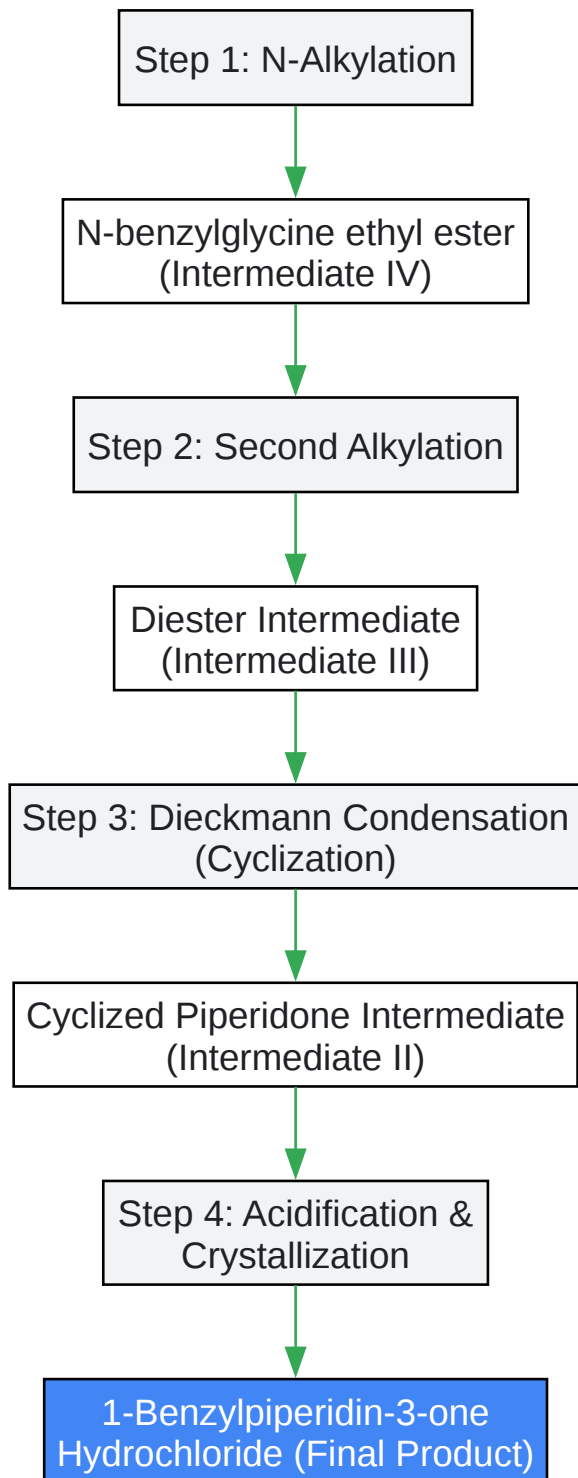
This final step involves the acidic workup and crystallization of the final product.

- Materials:
  - Cyclized Intermediate (Intermediate II)
  - Hydrochloric acid
  - A suitable crystallization solvent (e.g., acetonitrile, ethyl acetate, or isopropanol)
- Procedure:
  - React the cyclized intermediate with hydrochloric acid.
  - Concentrate the mixture by rotary evaporation.
  - Add the crystallization solvent to induce crystallization.
  - Collect the crystals of **1-benzylpiperidin-3-one hydrochloride** by filtration.

## Synthesis Workflow

The following diagram illustrates the logical flow of the synthesis of **1-benzylpiperidin-3-one hydrochloride**.

## Synthesis Workflow of 1-Benzylpiperidin-3-one Hydrochloride



[Click to download full resolution via product page](#)

Caption: A flowchart of the multi-step synthesis of **1-Benzylpiperidin-3-one hydrochloride**.

## Conclusion

This technical guide provides a centralized resource for researchers working with **1-benzylpiperidin-3-one hydrochloride**. While the definitive crystal structure remains elusive in the public domain, the compiled physicochemical data and the detailed synthesis protocol offer a solid foundation for its application in medicinal chemistry and drug discovery. The provided synthesis workflow serves as a clear and concise visual aid for the laboratory preparation of this important chemical intermediate. Further research into the crystallization and structural elucidation of this compound would be a valuable contribution to the field.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Benzyl-3-piperidone hydrochloride hydrate | C<sub>12</sub>H<sub>16</sub>ClNO | CID 3084924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. A12849.14 [thermofisher.com]
- 3. 50606-58-1 Cas No. | 1-Benzylpiperidin-3-one hydrochloride | Matrix Scientific [matrixscientific.com]
- To cite this document: BenchChem. [Unveiling 1-Benzylpiperidin-3-one Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334207#crystal-structure-of-1-benzylpiperidin-3-one-hydrochloride]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)